

Dibutyl dodecanedioate molecular formula

C₂₀H₃₈O₄

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Compound of Interest

Compound Name: *Dibutyl dodecanedioate*

Cat. No.: *B106364*

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An In-depth Technical Guide to **Dibutyl Dodecanedioate** (C₂₀H₃₈O₄) for Pharmaceutical Development

Introduction

Dibutyl dodecanedioate (CAS No. 15677-90-4) is a long-chain aliphatic diester with the molecular formula C₂₀H₃₈O₄.^[1] As a member of the dicarboxylate ester family, it is gaining significant attention in materials science and, increasingly, in the pharmaceutical industry.^[2] This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a specific focus on its role as a specialty excipient for researchers, scientists, and drug development professionals.

Primarily utilized for its plasticizing properties, **dibutyl dodecanedioate** serves as a modern, potentially safer alternative to traditional phthalate-based plasticizers like dibutyl phthalate (DBP).^[2] Its ability to enhance the flexibility and durability of polymers makes it a valuable component in the formulation of advanced drug delivery systems, particularly in modifying the release characteristics of polymer-coated dosage forms.^{[3][4][5]}

Physicochemical Properties

The physical and chemical properties of **dibutyl dodecanedioate** are critical to its function as a pharmaceutical excipient. These properties determine its compatibility with various polymers and its performance in final formulations. A summary of its key quantitative data is presented below.

Property	Value	Reference
IUPAC Name	dibutyl dodecanedioate	[1]
Synonyms	Dodecanedioic acid dibutyl ester	[1]
CAS Number	15677-90-4	[1]
Molecular Formula	C ₂₀ H ₃₈ O ₄	[1]
Molecular Weight	342.5 g/mol	[1]
Boiling Point	375.2 °C at 760 mmHg	[6]
Flash Point	168.2 °C	[6]
Density	0.936 g/cm ³	[6]
Refractive Index	1.449	[6]
XLogP3-AA	6.3	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	19	[1]

Synthesis and Purification

The most common and efficient method for producing **dibutyl dodecanedioate** is through a direct acid-catalyzed esterification, a process widely known as the Fischer-Speier esterification. [2]

Synthesis Pathway: Fischer-Speier Esterification

This reaction involves treating dodecanedioic acid, a C12 linear dicarboxylic acid, with two equivalents of n-butanol in the presence of a strong acid catalyst, such as sulfuric acid.[2] The reaction proceeds by protonation of the carboxylic acid, followed by nucleophilic attack from the alcohol.

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